

molecular weight and formula of Fast Red Salt ITR

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Compound of Interest

Compound Name: Fast Red Salt ITR

Cat. No.: B13396444

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Technical Monograph: Fast Red Salt ITR

Physicochemical Characterization & Histochemical Application Guide

Executive Summary

Fast Red Salt ITR is a specialized diazonium compound primarily utilized in enzyme histochemistry for the colorimetric detection of Alkaline Phosphatase (ALP). Unlike its precursor amine (Fast Red ITR Base), the "Salt" form is a stabilized diazonium derivative—typically a zinc chloride double salt—engineered for rapid coupling reactions under mild alkaline conditions. This guide provides a definitive technical breakdown of its molecular properties, reaction mechanisms, and validated experimental protocols for drug development and histological research.

Chemical Identity & Physicochemical Properties[1] [2][3][4][5][6]

Nomenclature and Classification

The term "**Fast Red Salt ITR**" specifically refers to the stabilized diazonium salt, not the amine base. Researchers must verify the CAS number to ensure the correct reagent is selected for coupling reactions.

Parameter	Technical Specification
Common Name	Fast Red Salt ITR
IUPAC Name	5-(diethylsulfamoyl)-2-methoxybenzenediazonium chloride hemi(zinc chloride) salt
CAS Number	27580-14-9 (Salt) / 97-35-8 (Base - Precursor)
Chemical Formula	$C_{11}H_{16}ClN_3O_3S[1][2][3] \cdot \frac{1}{2}ZnCl_2$
Molecular Weight	373.93 g/mol
Appearance	Yellow to orange powder
Solubility	Soluble in water; decomposes in hot water or strong alkali
Storage	-20°C, desiccated, protected from light (Hydrolysis prone)

Structural Composition

The molecule consists of a benzene ring substituted with a methoxy group (-OCH₃) at the ortho position and a diethylsulfamoyl group (-SO₂N(C₂H₅)₂) at the meta position relative to the diazonium moiety (-N₂⁺). The zinc chloride (ZnCl₂) component acts as a Lewis acid stabilizer, preventing the spontaneous decomposition of the reactive diazonium cation during storage.

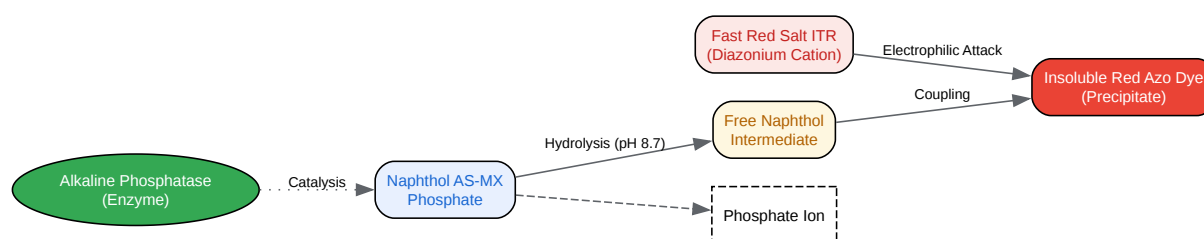
Mechanism of Action: Azo Coupling

In histochemical assays, **Fast Red Salt ITR** functions as a capture agent. The detection system relies on the simultaneous coupling principle:

- Enzymatic Hydrolysis: Alkaline Phosphatase (ALP) in the tissue hydrolyzes a substrate (typically Naphthol AS-MX Phosphate or Naphthol AS-ITR Phosphate) at pH 8.2–9.2.

- Liberation: This reaction releases a highly reactive naphthol derivative and a phosphate ion.
- Azo Coupling: The liberated naphthol immediately attacks the electrophilic nitrogen of the Fast Red ITR diazonium cation.
- Precipitation: The result is an insoluble, bright red azo dye precipitate at the site of enzyme activity.

Reaction Pathway Visualization



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Caption: Mechanism of Alkaline Phosphatase detection via simultaneous azo coupling with **Fast Red Salt ITR**.

Validated Experimental Protocol

Application: Detection of Alkaline Phosphatase in Cryogenic Tissue Sections.

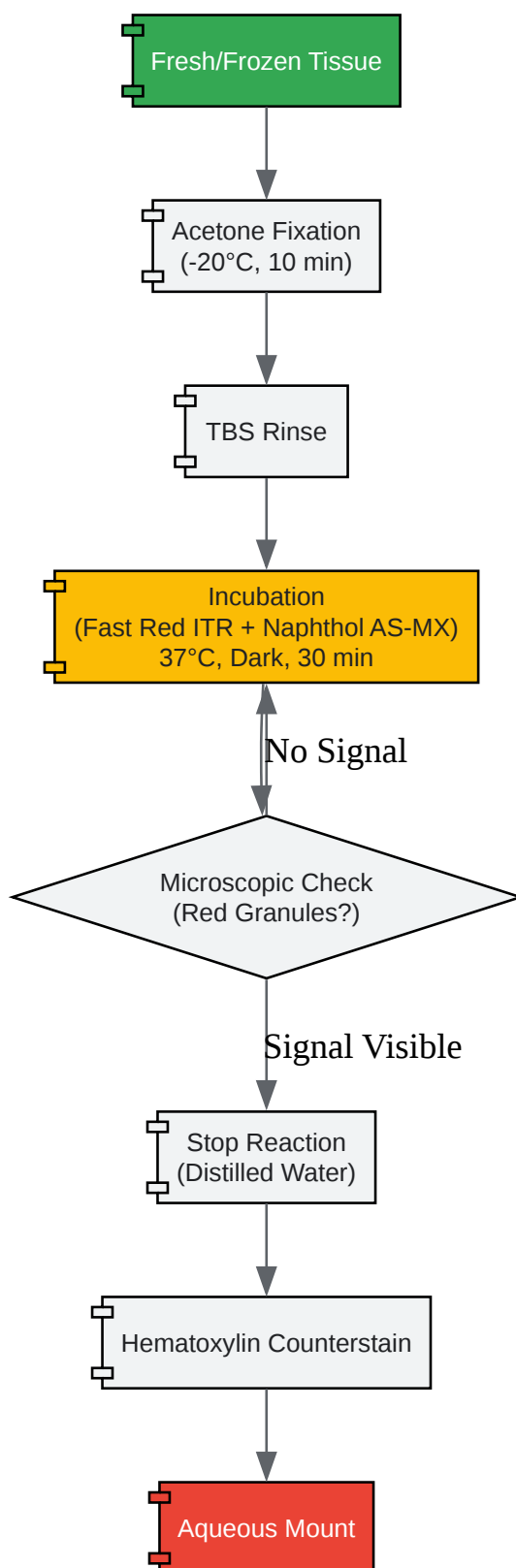
Reagent Preparation

- Tris-HCl Buffer (0.1M, pH 8.7): Essential for optimal ALP activity.
- Substrate Solution: Dissolve 2 mg Naphthol AS-MX Phosphate in 200 μ L N,N-Dimethylformamide (DMF).
- Chromogen Solution: Dissolve 10 mg **Fast Red Salt ITR** in 10 mL Tris-HCl Buffer. Note: Prepare immediately before use; diazonium salts degrade rapidly in solution.

Staining Workflow

Step	Action	Critical Technical Note
1. Fixation	Fix cryosections in cold acetone (-20°C) for 5-10 min.	Avoid formalin if possible; it inhibits some ALP isozymes.
2. Wash	Rinse gently in TBS (Tris-Buffered Saline).	Removes fixative which may interfere with pH.
3. Incubation	Mix Substrate and Chromogen solutions. Filter onto slides. [4] [5] Incubate 15-30 min at 37°C.	Darkness required. Check microscopically after 15 min for red precipitate.
4. Stop	Wash extensively in distilled water.	Halts the enzymatic reaction.
5. Counterstain	Hematoxylin (Mayer's) for 1-2 min.	Do not overstain; blue nuclei provide contrast to red cytoplasm.
6. Mounting	Mount with Aqueous Mounting Medium. [4]	CRITICAL: Do not use xylene/alcohol-based media; the azo dye is soluble in organic solvents.

Protocol Logic Diagram



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Caption: Step-by-step workflow for ALP staining using **Fast Red Salt ITR**, emphasizing aqueous mounting.

Troubleshooting & Scientific Integrity

Stability and Storage (Self-Validating System)

Diazonium salts are inherently unstable. To ensure experimental integrity, perform a negative control (omit substrate) and a positive control (kidney or intestine tissue) with every run.

- **Sign of Degradation:** If the dry powder turns brown or cakes, the diazonium group has decomposed. Discard immediately.
- **Solution Stability:** Once dissolved in buffer, **Fast Red Salt ITR** has a half-life of <60 minutes. Always prepare fresh.

Solubility Artifacts

A common failure mode in drug development histology is the "disappearing stain."

- **Cause:** The azo dye formed by Fast Red ITR is lipid-soluble and alcohol-soluble.
- **Prevention:** Avoid ethanol dehydration series. Use only aqueous mounting media (e.g., glycerol gelatin or commercial aqueous mounts).

References

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